

A Comprehensive Technical Guide to the Solubility of 4-Aminobenzaldehyde in Organic Solvents

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Compound of Interest

Compound Name: 4-Aminobenzaldehyde

Cat. No.: B3028705

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **4-Aminobenzaldehyde** in various organic solvents. The information is compiled to assist researchers and professionals in drug development and other scientific fields where **4-Aminobenzaldehyde** is utilized. This document presents available quantitative and qualitative solubility data, outlines a standard experimental protocol for solubility determination, and includes a visualization of the experimental workflow.

Core Data Presentation: Solubility of 4-Aminobenzaldehyde

The solubility of **4-Aminobenzaldehyde** is a critical parameter for its application in synthesis, formulation, and analytical testing. While extensive quantitative data across a wide range of organic solvents is not readily available in the literature, the following tables summarize the existing quantitative and qualitative information.

Quantitative Solubility Data

The following table presents the available quantitative solubility data for **4-Aminobenzaldehyde** in select organic solvents. It is important to note the specified conditions, as solubility can be significantly influenced by factors such as temperature and pH.

Solvent	Temperature (°C)	Solubility	Conditions
Dimethyl Sulfoxide (DMSO)	Not Specified	13.33 mg/mL (110.04 mM)	Ultrasonic and warming, pH adjusted to 2 with 1 M HCl, and heated to 60°C. [1]
Dimethyl Sulfoxide (DMSO)	Not Specified	1.96 mg/mL (16.18 mM)	Ultrasonic and warming, pH adjusted to 5 with HCl, and heated to 80°C. [2]

Qualitative Solubility Data

The following table summarizes the qualitative solubility of **4-Aminobenzaldehyde** in various organic solvents as described in the available literature.

Solvent	Solubility	Reference
Alcohol (general)	Soluble	[3] [4]
Ethanol	Soluble	[5]
Methanol	Soluble	
Benzene	Soluble	
Diethyl Ether	Soluble	
Water	Insoluble/Difficulty Soluble	
Non-Polar Solvents	Limited Solubility	

It is worth noting that a procedure for preparing a **4-Aminobenzaldehyde** dye involves dissolving 0.2 g of the compound in methanol, which is then diluted to 100 mL with distilled water, indicating its solubility in methanol.

Experimental Protocols: Determination of Solid-Liquid Solubility

While a specific, detailed experimental protocol for determining the solubility of **4-Aminobenzaldehyde** was not found in the searched literature, a general and widely accepted method, the "shake-flask method," can be employed. This method is considered a standard for equilibrium solubility determination.

Principle

The shake-flask method involves equilibrating an excess amount of the solid solute with a known volume of the solvent at a constant temperature. The concentration of the solute in the resulting saturated solution is then determined by a suitable analytical technique.

Materials and Apparatus

- **4-Aminobenzaldehyde** (solid)
- Selected organic solvent(s)
- Thermostatically controlled shaker or water bath
- Vials or flasks with secure closures
- Analytical balance
- Filtration device (e.g., syringe filters with appropriate membrane)
- Volumetric flasks and pipettes
- Analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer, HPLC)

Procedure

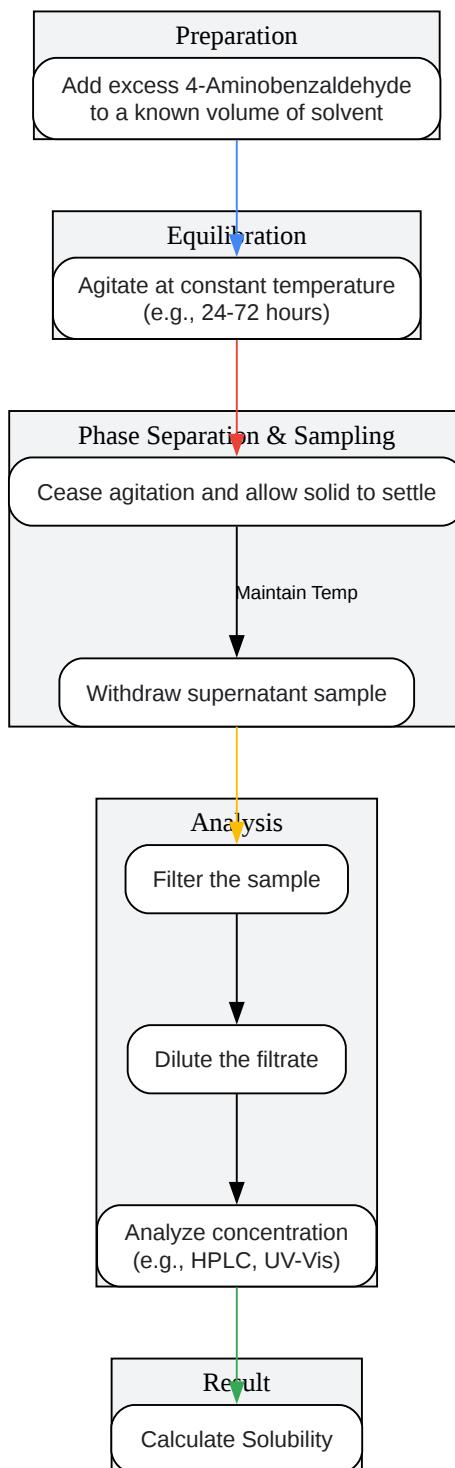
- Preparation: Add an excess amount of solid **4-Aminobenzaldehyde** to a vial or flask containing a known volume of the organic solvent. The presence of undissolved solid is crucial to ensure that a saturated solution is achieved.
- Equilibration: Seal the container and place it in a thermostatically controlled shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period to allow the

system to reach equilibrium. This can take several hours to days, depending on the solute and solvent.

- Phase Separation: Once equilibrium is reached, cease agitation and allow the undissolved solid to settle. It is critical to maintain the constant temperature during this step.
- Sampling: Carefully withdraw a sample of the supernatant (the clear, saturated solution) using a syringe.
- Filtration: Immediately filter the sample through a syringe filter that is compatible with the organic solvent to remove any undissolved solid particles. This step is critical to prevent artificially high solubility readings.
- Dilution: Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method to be used.
- Analysis: Determine the concentration of **4-Aminobenzaldehyde** in the diluted solution using a validated analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).
- Calculation: Calculate the solubility of **4-Aminobenzaldehyde** in the solvent at the specified temperature, taking into account the dilution factor. The solubility is typically expressed in units such as g/100 mL, mg/mL, or mol/L.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the general experimental workflow for determining the solubility of a solid compound in a liquid solvent using the shake-flask method.



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Caption: Workflow for Solubility Determination.

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